

solubility of lithium chlorate in water at different temperatures

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A Technical Guide to the Aqueous Solubility of Lithium Chlorate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **lithium chlorate** (LiClO₃) in water across a range of temperatures. **Lithium chlorate**, an inorganic compound with high water solubility, is a powerful oxidizing agent.[1] Its solubility characteristics are critical for a variety of applications, including electrochemistry and chemical synthesis. This document presents quantitative solubility data, details on experimental protocols for its determination, and graphical representations of key concepts.

Quantitative Solubility Data

The solubility of **lithium chlorate** in water is significantly influenced by temperature. Below is a compilation of solubility data from various sources, presented in grams of **lithium chlorate** per 100 grams of water (g/100 g H₂O) and grams of **lithium chlorate** per 100 grams of solution (g/100 g solution). The presence of different solid phases (hydrates) at various temperatures is also noted.



Temperature (°C)	Solubility (g LiClO₃ / 100 g H₂O)	Solubility (g LiClO₃ / 100 g Solution)	Solid Phase in Equilibrium
0	241	-	-
1.5	-	71.1	LiClO ₃ ·3H ₂ O + LiClO ₃ ·H ₂ O[2][3]
10	283	-	-
20	372	-	-
22.1	-	81.7	4LiClO ₃ ·H ₂ O[2][3]
30	488	-	-
40	604	-	-
60	777	-	-
99	-	94.9	α -LiClO ₃ + β -LiClO ₃ [2]

Note: Data presented as g/100 g H₂O is adapted from a solubility table and may represent smoothed values.[4] The data in g/100 g solution highlights the formation of different hydrates. [2][3] Discrepancies and the existence of metastable solutions have been noted in the literature.[5]

Experimental Protocols for Solubility Determination

The determination of salt solubility as a function of temperature is a fundamental experimental procedure in chemistry. A common and effective method involves the preparation of a saturated solution at a specific temperature and the subsequent determination of its composition.

General Isothermal Method:

A widely used technique for determining the solubility of a salt like **lithium chlorate** involves the following steps:

• Sample Preparation: A supersaturated solution of **lithium chlorate** in deionized water is prepared in a sealed container. This is achieved by adding an excess amount of the salt to



the water.

- Equilibration: The container with the solution is placed in a constant-temperature bath and
 agitated for an extended period to ensure that equilibrium between the dissolved and
 undissolved salt is reached. The time required for equilibration can vary and may need to be
 determined empirically.
- Sample Withdrawal and Analysis: Once equilibrium is established, the agitation is stopped to allow the undissolved solid to settle. A known volume or mass of the clear, saturated supernatant is carefully withdrawn using a pre-heated pipette to prevent crystallization.
- Concentration Determination: The concentration of **lithium chlorate** in the withdrawn sample is determined. A common method is to evaporate the solvent and weigh the remaining dry salt.
- Temperature Variation: The process is repeated at different temperatures to generate a solubility curve.

Thermal Analysis Method:

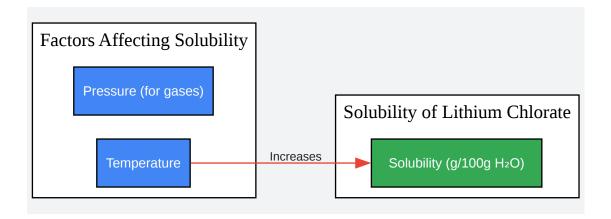
An alternative approach involves thermal analysis, where a solution of known composition is cooled until the first crystals appear, indicating the saturation temperature.[6]

- Preparation of a Solution of Known Concentration: A precise mass of lithium chlorate is dissolved in a known mass of water.
- Heating and Dissolution: The solution is heated until all the salt has dissolved.
- Controlled Cooling and Observation: The solution is then slowly cooled while being stirred.
 The temperature at which the first crystals of solute appear is recorded as the saturation temperature for that specific concentration.
- Iterative Measurements: By preparing a series of solutions with different concentrations, a range of saturation temperatures can be determined, thus constructing the solubility curve.

Visualizations Temperature-Solubility Relationship



The following diagram illustrates the general relationship between temperature and the solubility of **lithium chlorate** in water, highlighting the significant increase in solubility with rising temperature.



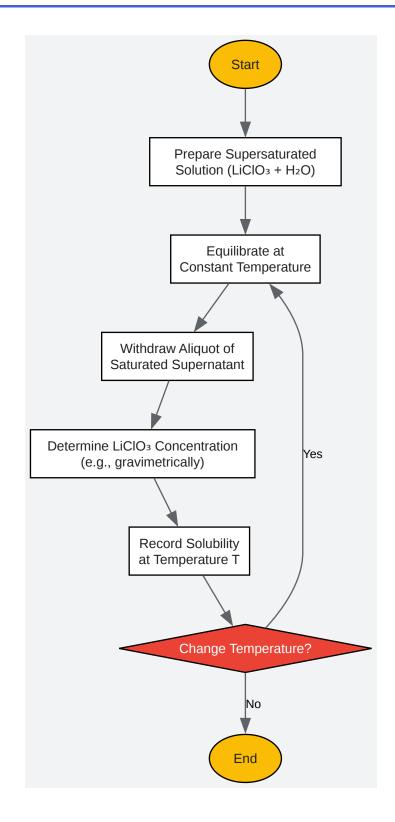
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Caption: Relationship between temperature and lithium chlorate solubility.

Experimental Workflow for Solubility Determination

This diagram outlines a typical experimental workflow for determining the solubility of a salt like **lithium chlorate** using the isothermal method.





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Caption: Isothermal method for solubility determination workflow.



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